

CAY 10434: A Technical Guide to a Selective CYP4A11 Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CAY 10434

Cat. No.: B15573675

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CAY 10434 is a potent and selective inhibitor of the cytochrome P450 enzyme CYP4A11, which functions as a 20-hydroxyeicosatetraenoic acid (20-HETE) synthase. By blocking the production of 20-HETE, a key signaling molecule in the arachidonic acid cascade, **CAY 10434** serves as a critical tool for investigating the physiological and pathological roles of this pathway. This document provides a comprehensive overview of the chemical properties, mechanism of action, and experimental applications of **CAY 10434**.

Chemical Properties

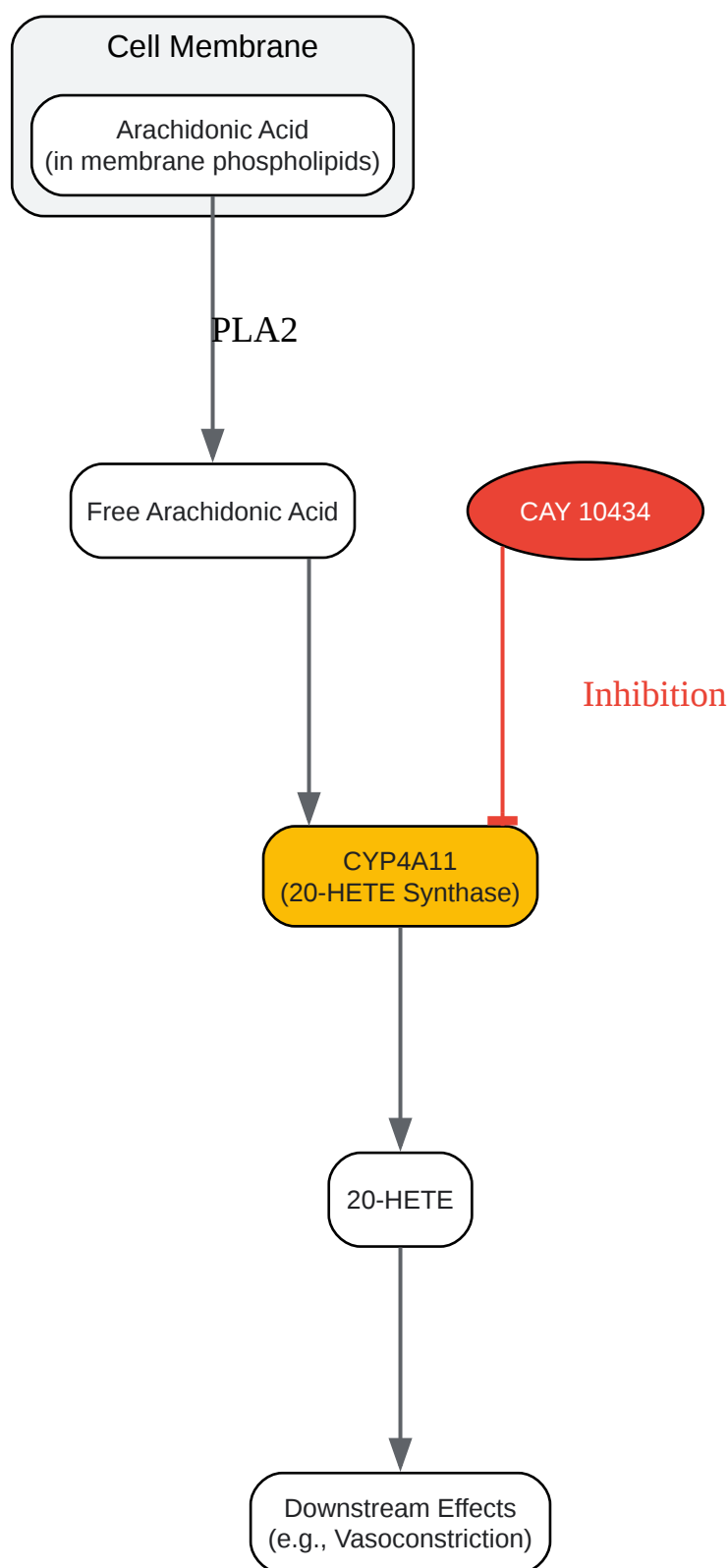
CAY 10434 is a small molecule with well-defined chemical characteristics. Its identification and key properties are summarized in the table below.

Property	Value
CAS Number	769917-29-5
Formal Name	N-(4-(1H-Imidazol-1-yl)phenyl)-6-(dimethylamino)hexanamide
Molecular Formula	C ₁₇ H ₂₅ N ₃ O
Molecular Weight	287.4 g/mol
Physical State	A solution in ethanol
Purity	≥98%
Storage	-20°C

Mechanism of Action and Signaling Pathway

CAY 10434 exerts its biological effects through the selective inhibition of CYP4A11, an enzyme primarily responsible for the ω -hydroxylation of arachidonic acid to form 20-HETE.^{[1][2]} 20-HETE is a significant metabolite in the vasculature and kidneys, where it is synthesized by cytochrome P450 enzymes of the 4A family.^[1]

The signaling cascade begins with the release of arachidonic acid from the cell membrane. CYP4A11 then metabolizes arachidonic acid into 20-HETE. 20-HETE is a potent vasoconstrictor and plays a role in the regulation of vascular tone and blood pressure. **CAY 10434**'s inhibitory action on CYP4A11 blocks this conversion, leading to a reduction in 20-HETE levels and its downstream effects.



[Click to download full resolution via product page](#)

Mechanism of **CAY 10434** Action.

Experimental Protocols

Determination of IC₅₀ for CYP4A11 Inhibition

The half-maximal inhibitory concentration (IC₅₀) of **CAY 10434** against CYP4A11 can be determined using an in vitro assay with human liver microsomes, which are a source of the enzyme.

Materials:

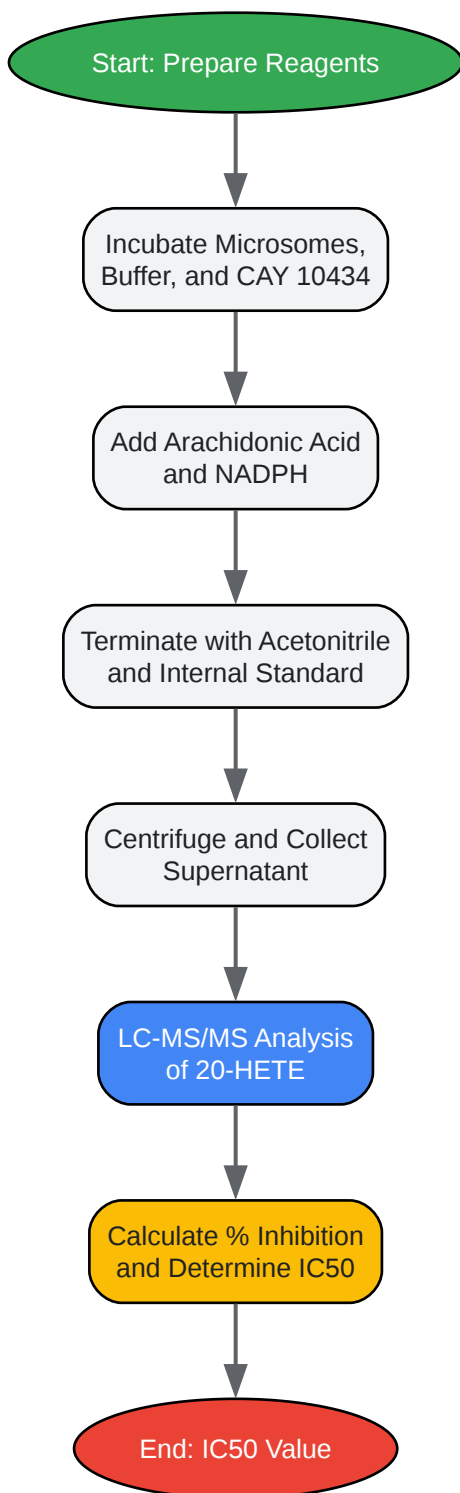
- **CAY 10434**
- Human liver microsomes
- Arachidonic acid (substrate)
- NADPH regenerating system (cofactor)
- Potassium phosphate buffer (pH 7.4)
- Acetonitrile (for reaction termination)
- Internal standard for LC-MS/MS analysis
- LC-MS/MS system

Methodology:

- Preparation of Reagents:
 - Prepare a stock solution of **CAY 10434** in a suitable solvent (e.g., ethanol or DMSO).
 - Prepare serial dilutions of **CAY 10434** to achieve a range of final concentrations for the assay.
 - Prepare a working solution of arachidonic acid in an appropriate solvent.
 - Prepare the NADPH regenerating system according to the manufacturer's instructions.

- Incubation:
 - In a microcentrifuge tube, combine the human liver microsomes, potassium phosphate buffer, and the desired concentration of **CAY 10434** or vehicle control.
 - Pre-incubate the mixture at 37°C for a short period (e.g., 5-10 minutes) to allow the inhibitor to interact with the enzyme.
 - Initiate the enzymatic reaction by adding arachidonic acid and the NADPH regenerating system.
 - Incubate the reaction mixture at 37°C with shaking for a predetermined time (e.g., 15-30 minutes).
- Reaction Termination and Sample Preparation:
 - Terminate the reaction by adding a volume of cold acetonitrile containing an internal standard.
 - Centrifuge the samples to pellet the protein.
 - Transfer the supernatant to a new tube for analysis.
- LC-MS/MS Analysis:
 - Analyze the samples using a validated LC-MS/MS method to quantify the amount of 20-HETE produced.
 - The LC-MS/MS system should be optimized for the detection and quantification of 20-HETE and the internal standard.
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of **CAY 10434** relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the **CAY 10434** concentration.

- Determine the IC₅₀ value by fitting the data to a suitable sigmoidal dose-response curve.



[Click to download full resolution via product page](#)

Workflow for IC₅₀ Determination.

Conclusion

CAY 10434 is an invaluable pharmacological tool for the study of the arachidonic acid metabolic pathway. Its high selectivity for CYP4A11 allows for targeted investigation into the roles of 20-HETE in various physiological and disease states. The information and protocols provided in this guide are intended to support researchers in the effective application of **CAY 10434** in their experimental designs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [2. Effect of Cytochrome P450 Metabolites of Arachidonic Acid in Nephrology - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/315573675/)
- To cite this document: BenchChem. [CAY 10434: A Technical Guide to a Selective CYP4A11 Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15573675/docs#cay-10434-a-technical-guide-to-a-selective-cyp4a11-inhibitor\]](https://www.benchchem.com/product/b15573675/docs#cay-10434-a-technical-guide-to-a-selective-cyp4a11-inhibitor)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)